

Application Notes: Monitoring Topoisomerase II Expression in Response to [Compound Name] Treatment

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Compound of Interest

Compound Name: *Topoisomerase II inhibitor 6*

Cat. No.: *B12398176*

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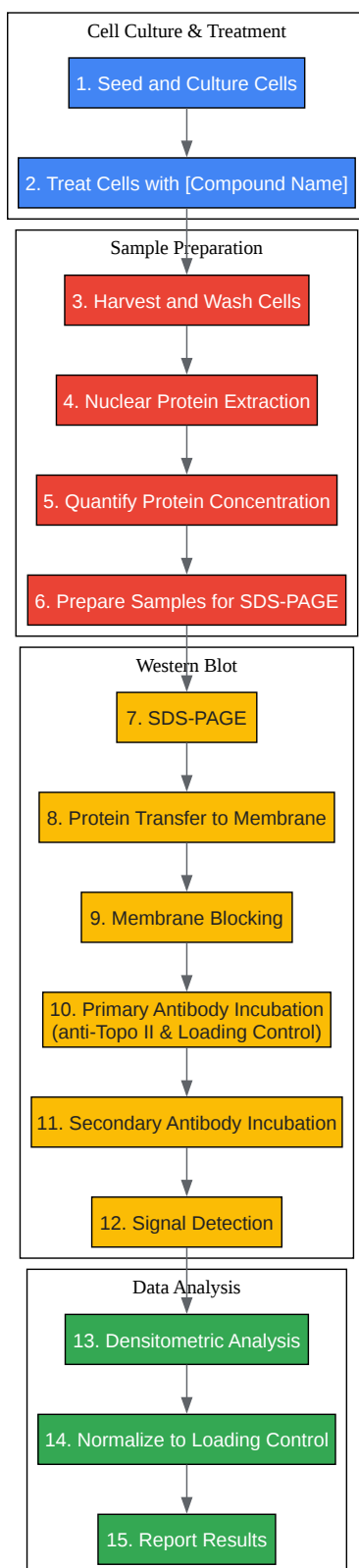
For Researchers, Scientists, and Drug Development Professionals

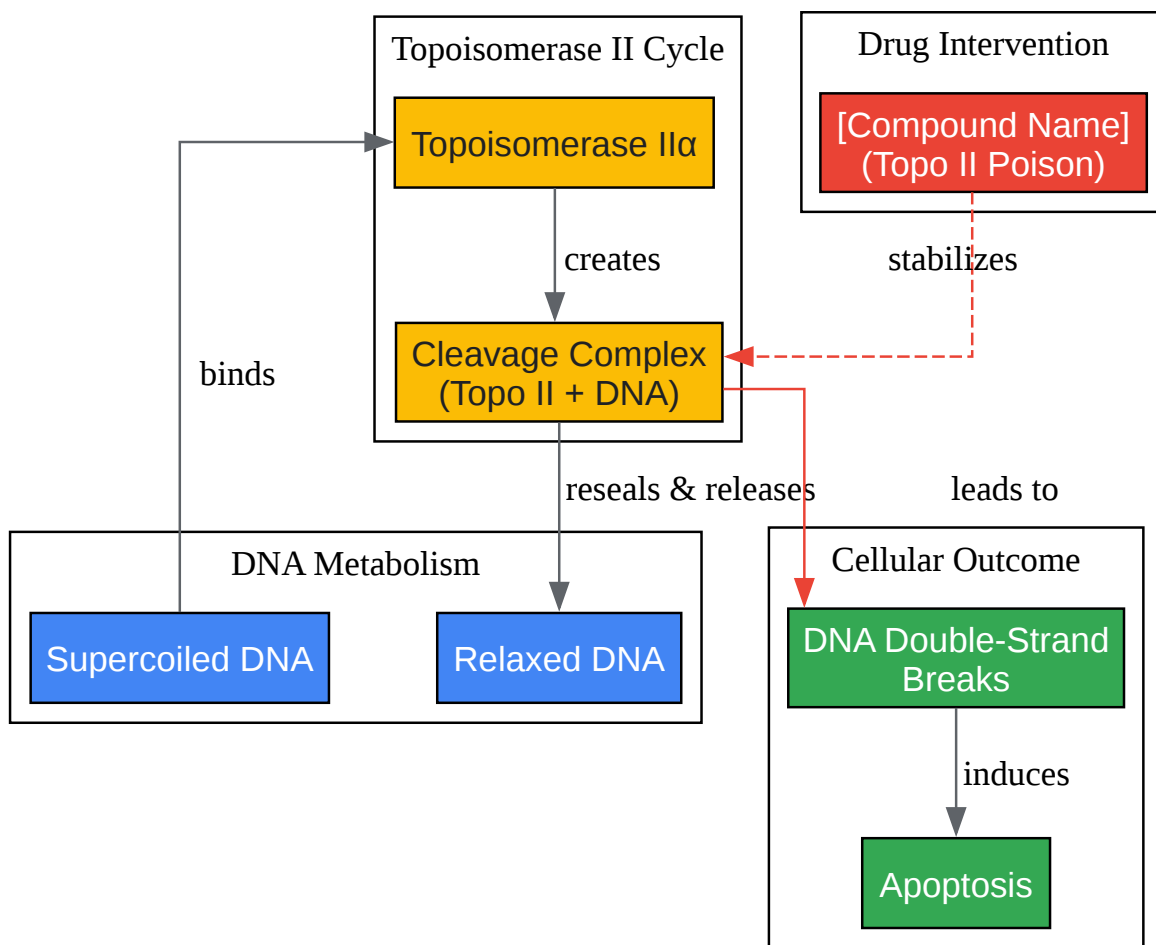
Topoisomerase II (Topo II) is a critical nuclear enzyme essential for managing DNA topology during replication, transcription, and chromosome segregation.[1][2][3] This enzyme transiently creates and reseals double-strand breaks in DNA to resolve supercoiling and disentangle intertwined DNA strands.[1][3] Eukaryotic cells possess two isoforms, Topo II α and Topo II β , which are encoded by distinct genes and exhibit different expression patterns and functions.[2][4][5] Topo II α is predominantly expressed in proliferating cells and is a key target for numerous anticancer drugs.[2][6]

Many chemotherapeutic agents, such as etoposide and doxorubicin, function as Topoisomerase II poisons.[6][7] These compounds stabilize the transient covalent complex formed between Topo II and DNA, leading to the accumulation of DNA double-strand breaks and subsequent cell death.[6][7] Consequently, the expression level of Topo II can be a crucial determinant of a cell's sensitivity or resistance to such drugs.[6][7] Monitoring changes in Topo II expression following treatment with a novel compound is therefore a vital step in drug development and in understanding mechanisms of drug action and resistance.

This document provides a detailed protocol for the analysis of Topoisomerase II expression in cultured cells after treatment with a test compound using Western blotting.

Experimental Workflow Diagram





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